

# Proper Disposal Procedures: 3-Chloro-5-(2-fluoroethoxy)pyridazine

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## Compound of Interest

Compound Name: 3-Chloro-5-(2-fluoroethoxy)pyridazine  
CAS No.: 1346691-39-1  
Cat. No.: B3031056

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## Part 1: Executive Safety Assessment

**3-Chloro-5-(2-fluoroethoxy)pyridazine** (CAS: 1346691-39-1) is a halogenated heteroaromatic compound used primarily as a research intermediate in drug discovery and PET tracer development.

Effective disposal of this compound requires strict adherence to halogenated waste protocols. Unlike standard organic waste, the presence of both chlorine (Cl) and fluorine (F) atoms on the pyridazine ring necessitates high-temperature incineration with specific scrubbing capabilities to neutralize acidic byproducts (HCl, HF) and prevent the formation of toxic persistent organic pollutants.

Core Disposal Directive:

- Primary Classification: Halogenated Organic Waste.
- Prohibited Actions: Do NOT dispose of down drains. Do NOT mix with non-halogenated solvents (e.g., pure acetone/ethanol) if cost-saving segregation is active in your facility. Do

NOT autoclave (risk of volatilizing toxic halides).

## Part 2: Hazard Identification & Waste Characterization

Before initiating disposal, operators must validate the waste stream properties. This compound is not a standard solvent; it is a functionalized solid often dissolved in reaction media.

Table 1: Physicochemical & Hazard Profile

Parameter	Specification	Operational Implication
CAS Number	1346691-39-1	Use for waste manifest and labeling.
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClFN <sub>2</sub> O	Halogenated: Contains Cl and F.
Physical State	Solid (White to Off-white)	Dust generation risk during transfer.
GHS Classification	Warning (Irritant)	H315, H319, H335: Skin/Eye/Respiratory irritant.[1]
Reactivity	Stable under normal conditions	Incompatible with strong oxidizing agents.
Combustibility	Combustible Organic	Suitable for fuel blending/incineration.

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*Technical Insight: The pyridazine nitrogen atoms can form salts with strong acids. Ensure waste streams are not highly acidic (< pH 2) before bulking with general organic waste to prevent unexpected exotherms or precipitation.*

## Part 3: Step-by-Step Disposal Workflows

### Workflow A: Disposal of Pure Solid Substance

Applicable for: Expired inventory, weighing errors, or degraded solid samples.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar with a screw-top lid. Avoid metal containers if the solid is damp or acidic.
- Transfer:
  - Perform all transfers inside a chemical fume hood.
  - Dampen the solid slightly with a compatible solvent (e.g., dichloromethane) if the powder is fine and prone to static dispersion.
- Solvent Dissolution (Optional but Recommended):
  - To facilitate incineration, dissolve the solid in a minimal amount of a halogenated solvent (e.g., Dichloromethane or Chloroform).
  - Why? Liquid injection systems in incinerators are more efficient than solid feed hoppers for small research quantities.
- Labeling:
  - Affix a hazardous waste tag immediately.<sup>[2]</sup>
  - Constituents: "**3-Chloro-5-(2-fluoroethoxy)pyridazine**, Dichloromethane".
  - Hazard Checkbox: Toxic, Irritant, Halogenated.

## Workflow B: Disposal of Reaction Mixtures (Liquid Waste)

Applicable for: Mother liquors, HPLC effluent, or reaction byproducts.

- Segregation:
  - This stream MUST go into the Halogenated Waste carboy (typically red-tagged or distinct from non-halogenated blue cans).
  - Note: Even if the solvent is 90% Ethyl Acetate (non-halogenated), the presence of the dissolved chloro-fluoro-pyridazine renders the entire mixture "Halogenated" for regulatory

purposes (the "Mixture Rule").

- Compatibility Check:
  - Ensure the mixture does not contain strong oxidizers (e.g., peroxides, permanganate). If oxidizers were used, quench them (e.g., with sodium bisulfite) and test with starch-iodide paper before adding to the waste drum.
- Bulking:
  - Pour into the Halogenated Waste container using a funnel.
  - Close the latch/lid immediately after use to prevent volatile emissions (EPA requirement).

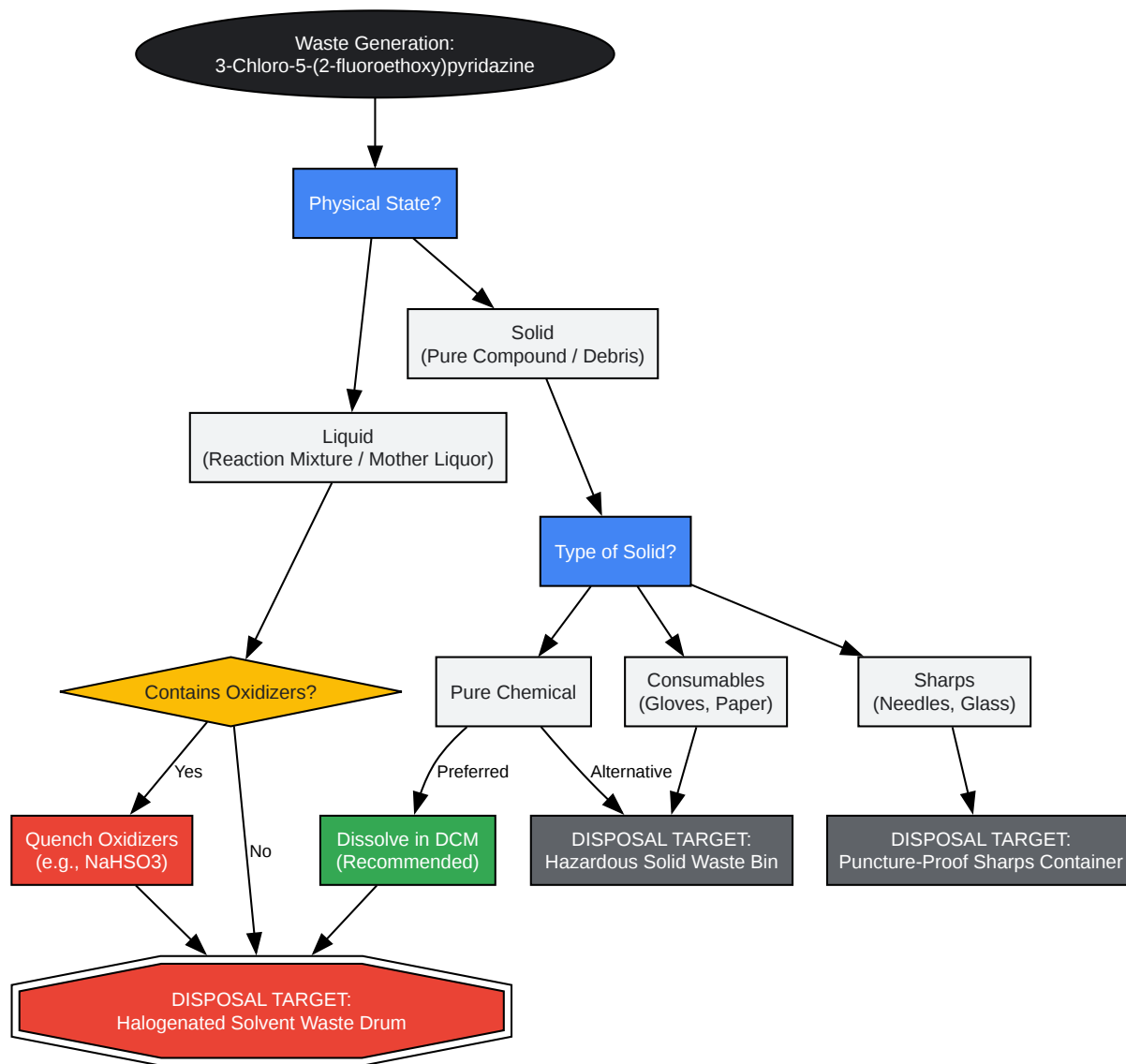
## Workflow C: Contaminated Consumables (Sharps & Debris)

Applicable for: Syringes, needles, contaminated gloves, and weighing boats.

- Sharps (Needles/Glass):
  - Place directly into a rigid, puncture-proof Biohazard/Chemical Sharps container.
  - Do not recap needles.
- Soft Debris (Gloves/Paper):
  - Place in a clear, heavy-duty polyethylene bag (minimum 4 mil thickness).
  - Double-bag if the debris is wet with solvent.
  - Tag as "Solid Debris Contaminated with Halogenated Organics".

## Part 4: Waste Segregation Logic (Visualization)

The following decision tree illustrates the critical decision points for segregating this specific compound to ensure compliance and safety.



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Figure 1: Waste Segregation Decision Tree. This workflow prioritizes the "Halogenated Waste" stream to ensure proper high-temperature incineration.

## Part 5: Emergency Spill Response

In the event of a spill involving **3-Chloro-5-(2-fluoroethoxy)pyridazine**, immediate containment is necessary to prevent environmental release.<sup>[3]</sup>

- **Evacuate & PPE:** Clear the immediate area. Don nitrile gloves (double-gloving recommended), lab coat, and safety goggles. If powder is airborne, use an N95 or P100 respirator.
- **Containment:**
  - **Solids:** Cover with wet paper towels (dampened with water) to prevent dust dispersion, then scoop into a waste jar.
  - **Liquids:** Surround with absorbent pads or vermiculite. Do NOT use combustible materials like sawdust if strong oxidizers are also present in the spill.
- **Decontamination:** Scrub the surface with a soap and water solution. Collect all cleanup materials into the Solid Hazardous Waste bag.
- **Reporting:** Report the spill to your facility's EHS department if the quantity exceeds 1 gram or if personnel exposure occurred.

## Part 6: Regulatory Compliance & References

Strict adherence to these protocols ensures compliance with RCRA (Resource Conservation and Recovery Act) regulations regarding halogenated organic waste.

References:

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 54366606 (Related Chloropyridazine Structures). PubChem. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Hazardous Waste Generators: Managing Your Waste. EPA.gov. Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. OSHA.gov. Available at: [\[Link\]](#)

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## Sources

- 1. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 2. [7.2 Organic Solvents](http://7.2.organic-solvents.ehs.cornell.edu) [[ehs.cornell.edu](http://ehs.cornell.edu)]
- 3. [store.apolloscientific.co.uk](http://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](http://store.apolloscientific.co.uk)]
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